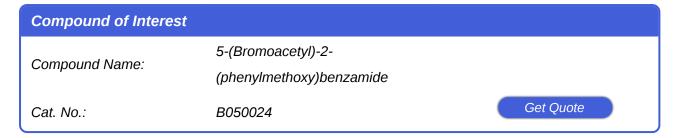


5-(Bromoacetyl)-2-(phenylmethoxy)benzamide: A Technical Overview of a Key Synthetic Intermediate

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **5-(Bromoacetyl)-2-(phenylmethoxy)benzamide**, a key chemical intermediate. While extensive research details its synthesis and utility in the production of pharmaceuticals, publicly available data on its specific biological activity is limited. This document summarizes the existing knowledge regarding its chemical properties, synthesis, and its role as a precursor to the antihypertensive drug Labetalol. Furthermore, it explores the compound's potential for biological activity based on its chemical structure.

Chemical Properties and Synthesis

5-(Bromoacetyl)-2-(phenylmethoxy)benzamide is a brominated aromatic compound with the molecular formula C16H14BrNO3 and a molecular weight of 348.19 g/mol .[1] Its structure features a reactive bromoacetyl group and a benzamide moiety, making it a versatile intermediate for organic synthesis.[2] The phenylmethoxy group enhances its solubility and stability, facilitating further chemical modifications.[2]

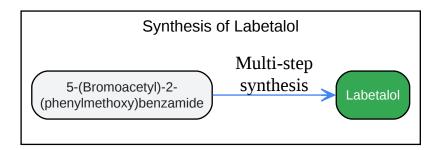
The synthesis of **5-(Bromoacetyl)-2-(phenylmethoxy)benzamide** typically involves the bromination of 5-acetyl-2-(phenylmethoxy)benzamide in a suitable solvent like chloroform.[3]



Role as a Synthetic Intermediate

The primary documented application of **5-(Bromoacetyl)-2-(phenylmethoxy)benzamide** is as a crucial intermediate in the synthesis of (R,R)-Labetalol.[1] Labetalol is a well-known antihypertensive agent that acts as a competitive antagonist at both α - and β -adrenergic receptors.

The synthesis of Labetalol from this intermediate is a multi-step process. A simplified representation of this synthetic connection is provided below.



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